

H-Arg-Lys-OH TFA safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: H-Arg-Lys-OH TFA

Cat. No.: B10818520

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of H-Arg-Lys-OH TFA

This guide provides comprehensive safety and handling information for **H-Arg-Lys-OH TFA** (Arginyl-Lysine dipeptide, trifluoroacetate salt) for researchers, scientists, and professionals in drug development. Due to the absence of a specific Safety Data Sheet (SDS) for this compound, this document extrapolates information from SDSs of its constituent amino acids, L-Arginine and L-Lysine, as well as general safety protocols for similar peptide compounds.

Introduction

H-Arg-Lys-OH TFA is a dipeptide composed of L-arginine and L-lysine with a trifluoroacetate counter-ion.^{[1][2]} It is utilized in various research applications. While specific toxicity data is not readily available, a conservative approach to handling is recommended based on the properties of its components and as a general practice for handling research chemicals.

Hazard Identification

H-Arg-Lys-OH TFA is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, as with any chemical of unknown toxicity, it should be handled with care to minimize exposure. The primary routes of potential exposure are inhalation of the powder, and skin or eye contact.

Potential Hazards:

- May cause mild irritation to the eyes, skin, and respiratory tract upon direct contact.
- The toxicological properties have not been thoroughly investigated.

First-Aid Measures

In case of exposure, the following first-aid measures are recommended:

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Get medical advice if symptoms occur.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical advice.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Handling:

- Avoid breathing dust, vapor, mist, or gas.
- Avoid contact with skin and eyes.

- Wear appropriate personal protective equipment (PPE).
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Recommended storage is at -20°C for long-term storage.^[2]
- For stock solutions, it is recommended to store at -80°C for up to 6 months or -20°C for up to 1 month.^[2]
- Avoid repeated freeze-thaw cycles.^[2]
- The compound is likely hygroscopic; store in a dry place.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **H-Arg-Lys-OH TFA**:

PPE Category	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield that conforms to EN166 (EU) or NIOSH (US) standards.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and a laboratory coat. The choice of glove material should be based on the solvent used for reconstitution.
Respiratory Protection	If handling large quantities or if dust is generated, use a NIOSH-approved respirator with a dust filter. A type N95 (US) or type P1 (EN 143) respirator is recommended.

Physical and Chemical Properties

Property	Data
Molecular Formula	C ₁₄ H ₂₇ F ₃ N ₆ O ₅ [2]
Molecular Weight	416.4 g/mol [2]
Appearance	White to off-white solid/powder.
Solubility	Soluble in water (250 mg/mL).[2] To aid dissolution, heating to 37°C or sonication can be used.[2]
Storage Temperature	-20°C (powder).

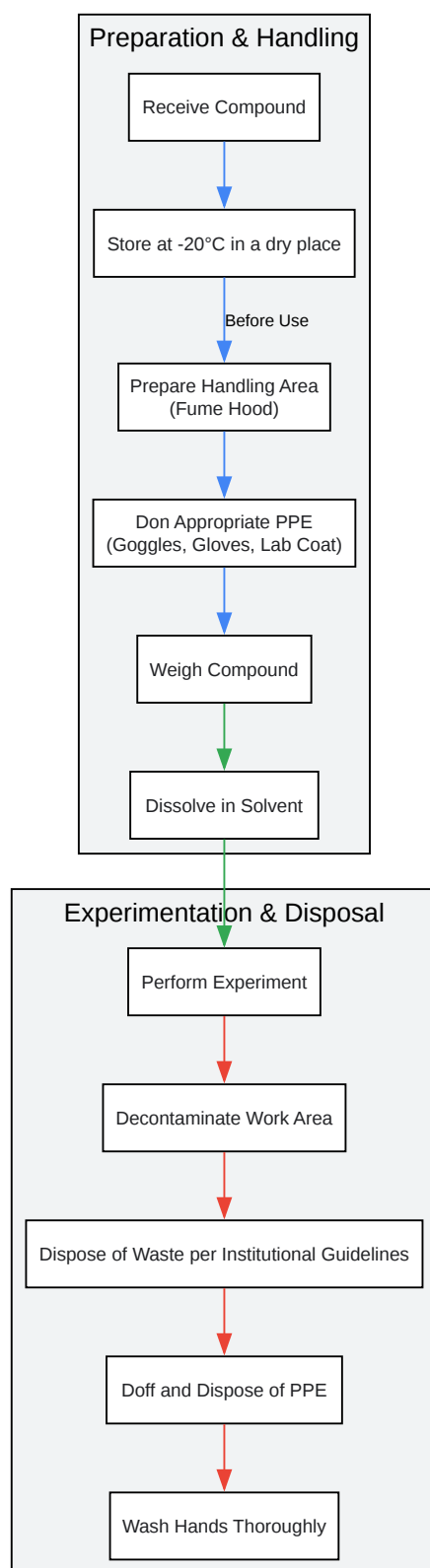
Experimental Protocols

Stock Solution Preparation:

- Equilibrate the vial of **H-Arg-Lys-OH TFA** to room temperature before opening.
- Weigh the desired amount of the compound in a sterile, appropriate container.
- Add the appropriate solvent (e.g., sterile water) to the desired concentration. For example, for a 10 mM stock solution, add 2.4015 mL of solvent to 10 mg of the compound.[2]
- If necessary, aid dissolution by warming the solution to 37°C or using an ultrasonic bath.[2]
- Once dissolved, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.[2]
- Store the aliquots at -20°C or -80°C.[2]

Visualized Workflow for Safe Handling

The following diagram illustrates a standard workflow for the safe handling of **H-Arg-Lys-OH TFA** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **H-Arg-Lys-OH TFA**.

Disclaimer: This information is provided for research use only and is not intended for human or therapeutic use. It is based on available data for similar compounds and should be used as a guide. All laboratory personnel should be trained in proper chemical handling techniques. Always refer to your institution's specific safety guidelines and protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [H-Arg-Lys-OH TFA safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10818520#h-arg-lys-oh-tfa-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com